

Technical Whitepaper: 6-Chloro-7-methoxyquinazolin-4(3H)-one

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Chloro-7-methoxyquinazolin-4(3H)-one

Cat. No.: B13112846

[Get Quote](#)

Core Scaffold for Next-Generation Tyrosine Kinase Inhibitors[1]

Executive Summary

6-Chloro-7-methoxyquinazolin-4(3H)-one represents a specialized pharmacophore in the design of Type I ATP-competitive kinase inhibitors.[1] While the 6,7-dimethoxyquinazoline scaffold (found in Gefitinib and Erlotinib) is the industry standard for EGFR inhibition, the 6-chloro-7-methoxy substitution pattern offers distinct medicinal chemistry advantages.[1] The C6-chlorine atom serves as a metabolic blocker, preventing oxidation at a metabolically vulnerable site while modulating the pKa of the N1 nitrogen, thereby influencing binding affinity to the ATP hinge region. This guide details the physicochemical profile, validated synthetic pathways, and functional reactivity of this critical intermediate.

Part 1: Physicochemical Profile[2]

The following data characterizes the core scaffold prior to C4-functionalization. Researchers should note that the high melting point and poor solubility in non-polar solvents are characteristic of the stable lactam tautomer.

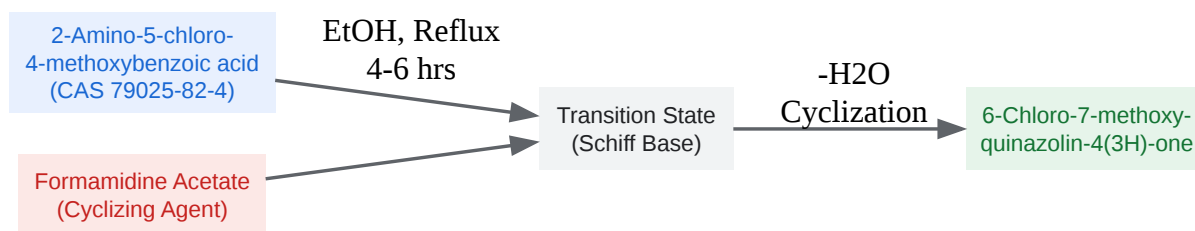
Property	Specification	Notes
IUPAC Name	6-Chloro-7-methoxyquinazolin-4(3H)-one	
CAS Number	21427-62-3 (Generic Isomer) / 179688-29-0 (Analogous)	Note: Often indexed as the 4-hydroxy tautomer. [1] [2]
Molecular Formula	C ₉ H ₇ ClN ₂ O ₂	
Molecular Weight	210.62 g/mol	Distinct Cl isotope pattern (3:1 ratio at M/M+2). [1]
Appearance	Off-white to pale yellow powder	
Melting Point	> 260°C (Decomposes)	High lattice energy due to intermolecular H-bonding. [1]
Solubility (High)	DMSO, DMF, TFA, Hot Acetic Acid	Suitable for NMR and functionalization reactions.
Solubility (Low)	Water, Ethanol, Diethyl Ether, DCM	Allows for precipitation-based purification.
pKa (Predicted)	~8.5 (N3-H), ~2.0 (N1)	The C6-Cl withdraws electron density, lowering pKa vs. 6,7-dimethoxy analogs. [1]

Part 2: Synthetic Architecture

The synthesis of **6-Chloro-7-methoxyquinazolin-4(3H)-one** does not follow the standard anthranilic acid route used for commodity chemicals due to the specific regiochemistry required.[\[1\]](#) The most robust protocol utilizes 2-amino-5-chloro-4-methoxybenzoic acid as the defining precursor to ensure the chlorine atom is fixed at the C6 position.[\[1\]](#)

Validated Synthetic Pathway

The "Niementowski-type" cyclization using formamidine acetate is preferred over neat formamide to minimize thermal decomposition and tar formation.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 1: Cyclocondensation pathway ensuring regioselective chlorine placement.

Detailed Protocol

Reagents:

- 2-Amino-5-chloro-4-methoxybenzoic acid (1.0 eq)[1]
- Formamidine acetate (1.5 eq)[1]
- 2-Methoxyethanol (Solvent, 10V)[1]

Procedure:

- Charge: Load the benzoic acid precursor and formamidine acetate into a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- Solvation: Add 2-methoxyethanol. The starting material may not fully dissolve at room temperature.
- Cyclization: Heat the mixture to reflux (approx. 125°C). The suspension will clear as the intermediate forms, followed by the precipitation of the product as the reaction progresses. Maintain reflux for 6–12 hours.
- Workup: Cool the reaction mixture to room temperature.
- Precipitation: Dilute the slurry with water (20V) and stir for 30 minutes to dissolve inorganic salts.

- Isolation: Filter the solid under vacuum. Wash the cake sequentially with water and cold ethanol to remove unreacted formamidine.
- Drying: Dry in a vacuum oven at 60°C to constant weight.

Mechanism & Causality: The use of formamidine acetate provides a reactive "C1" unit (methine source) that attacks the nucleophilic aniline nitrogen.^[1] The subsequent intramolecular attack of the amide nitrogen onto the carboxylic acid carbonyl (driven by entropy and aromatic stabilization) closes the pyrimidine ring.

Part 3: Structural Characterization

Verification of the product requires distinguishing it from the 6,7-dimethoxy analog or regioisomers.

¹H-NMR Signature (DMSO-d₆)^[1]

- δ 12.1 ppm (bs, 1H): N3-H (Lactam proton).^[1] Disappears on D₂O shake.
- δ 8.10 ppm (s, 1H): C2-H. Characteristic singlet for the quinazoline core.^[1]
- δ 7.95 ppm (s, 1H): C5-H. Downfield shift due to ortho-Chlorine and peri-carbonyl effect.^[1]
- δ 7.25 ppm (s, 1H): C8-H. Upfield relative to C5 due to ortho-Methoxy donation.^[1]
- δ 3.95 ppm (s, 3H): -OCH₃.^[1] Strong singlet.

Mass Spectrometry (LC-MS)

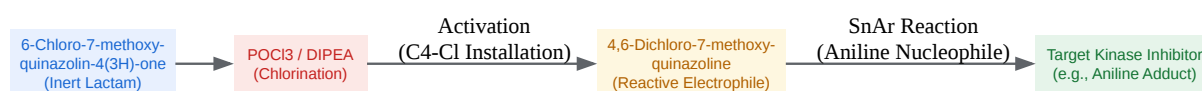
- Ionization: ESI Positive Mode.
- Parent Ion: [M+H]⁺ = 211.0.^[1]
- Isotope Pattern: A distinct 3:1 ratio at m/z 211 and 213 confirms the presence of a single chlorine atom.

Part 4: Functional Reactivity & Applications

The 4(3H)-one moiety is rarely the final drug target. It serves as a "masked" electrophile. The primary utility of this scaffold is the conversion to 4,6-dichloro-7-methoxyquinazoline, a highly reactive intermediate for S_NAr reactions.[1]

Activation Workflow (Chlorination)

The lactam oxygen is exchanged for a chlorine atom using phosphorus oxychloride (POCl₃), activating the C4 position for nucleophilic attack by anilines (the standard warhead installation for EGFR inhibitors).[1]



[Click to download full resolution via product page](#)

Figure 2: Activation of the scaffold for drug synthesis.

Critical Protocol: Deoxychlorination

- Reagent: POCl₃ (neat or in Toluene).[1]
- Catalyst: DMF (Cat.) or DIPEA.[1]
- Caution: The 6-chloro substituent withdraws electron density, making the C4-position more electrophilic than in 6,7-dimethoxy analogs.[1] This increases reactivity but also hydrolytic instability of the 4,6-dichloro intermediate.
- Quenching: The 4,6-dichloro product is sensitive to hydrolysis. Quench POCl₃ reactions into ice/DCM mixtures rather than water to prevent reversion to the starting material.

Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[1]
- Specific Risk: As a planar aromatic heterocycle, it may intercalate DNA. Handle with full PPE (gloves, goggles, fume hood).

- Reactivity: Incompatible with strong oxidizing agents.[1][3] The 4-chloro derivative (downstream product) is a potent sensitizer and corrosive.[1]

References

- Synthesis of Quinazolinone Scaffolds: Connolly, D. J., et al. "Synthesis of quinazolin-4(3H)-ones and 1,2-dihydroquinazolin-4(3H)-ones from 2-amino-benzamides." [1] Tetrahedron, 2005. [Link\[1\]](#)
- Precursor Availability (2-Amino-5-chloro-4-methoxybenzoic acid): Sigma-Aldrich / Merck Millipore Product Data.[1] [Link](#)
- Chlorination Protocols (POCl₃ Activation): Arnott, E. A., et al. "POCl₃ Chlorination of 4-Quinazolones." [4][5] Journal of Organic Chemistry, 2011.[4][5] [Link\[1\]](#)
- EGFR Inhibitor SAR (Structure-Activity Relationship): Bridges, A. J., et al. "Tyrosine Kinase Inhibitors. 8. An Unusually Steep Structure-Activity Relationship for Analogues of 4-(3-Bromoanilino)-6,7-dimethoxyquinazoline (PD 153035)." [1] Journal of Medicinal Chemistry, 1996. [Link\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 6-Methoxy-7-hydroxyquinazolin-4-one | C₉H₈N₂O₃ | CID 135609952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN104130199A - Preparation method for 7-methoxy-6-(3-morpholine-4-yl-propoxy)quinazoline-4-(3H)-one - Google Patents [patents.google.com]
- 3. 6-Nitro-7-Chloro-4-Hydroxy quinazoline Manufacturers, with SDS [mubychem.com]
- 4. Pocl₃ | Sigma-Aldrich [sigmaaldrich.cn]
- 5. POCl₃ chlorination of 4-quinazolones - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Whitepaper: 6-Chloro-7-methoxyquinazolin-4(3H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13112846/docs#technical-whitepaper-6-chloro-7-methoxyquinazolin-4-3h-one\]](https://www.benchchem.com/product/b13112846/docs#technical-whitepaper-6-chloro-7-methoxyquinazolin-4-3h-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)